

N-(4-Chlorophenyl)-2-cyanoacetamide physical properties (melting point, solubility)

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Compound of Interest

Compound Name: *N*-(4-Chlorophenyl)-2-cyanoacetamide

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An In-depth Technical Guide to the Physical Properties of **N-(4-Chlorophenyl)-2-cyanoacetamide**

Abstract

N-(4-Chlorophenyl)-2-cyanoacetamide is a versatile chemical intermediate whose utility in synthetic chemistry and drug development is intrinsically linked to its physical properties. A thorough understanding of its melting point and solubility characteristics is paramount for its effective handling, purification, reaction optimization, and formulation. This guide provides a comprehensive overview of the known physical properties of **N-(4-Chlorophenyl)-2-cyanoacetamide**, supported by detailed, field-proven experimental protocols for their precise determination. Designed for researchers, scientists, and drug development professionals, this document synthesizes technical data with practical insights, ensuring both accuracy and applicability in a laboratory setting.

Compound Identification and Core Physical Properties

N-(4-Chlorophenyl)-2-cyanoacetamide is an organic compound featuring a 4-chlorophenyl group attached to the nitrogen of a 2-cyanoacetamide moiety. The presence of the polar cyano ($\text{-C}\equiv\text{N}$) and amide (-C(=O)NH-) functional groups, combined with the relatively nonpolar

chlorophenyl ring, results in a molecule of intermediate polarity. This structural composition dictates its physical behavior, particularly its melting point and solubility profile.

The key identifying information and established physical properties are summarized below.

Table 1: Physical and Chemical Properties of **N-(4-Chlorophenyl)-2-cyanoacetamide**

Property	Value	Source(s)
CAS Number	17722-17-7	[1]
Molecular Formula	C ₉ H ₇ ClN ₂ O	[1]
Molecular Weight	194.62 g/mol	
Melting Point	207-209 °C	[1]
Appearance	Solid, powder/crystalline form	[2]

While the melting point is well-documented, a comprehensive public dataset on its solubility in a wide range of laboratory solvents is not readily available. Therefore, this guide provides a robust, standardized protocol for determining its solubility profile, enabling researchers to generate reliable data tailored to their specific applications.

Experimental Determination of Melting Point

The melting point is a critical indicator of a solid compound's purity. For a pure crystalline solid, the melting point is sharp, occurring over a narrow range (typically 0.5-1.0°C). The presence of impurities disrupts the crystal lattice, typically causing a depression in the melting point and a broadening of the melting range.[3] The protocol described here utilizes the capillary method, which is widely adopted for its accuracy and requirement for only a small amount of sample.[4]

Principle of Capillary Melting Point Determination

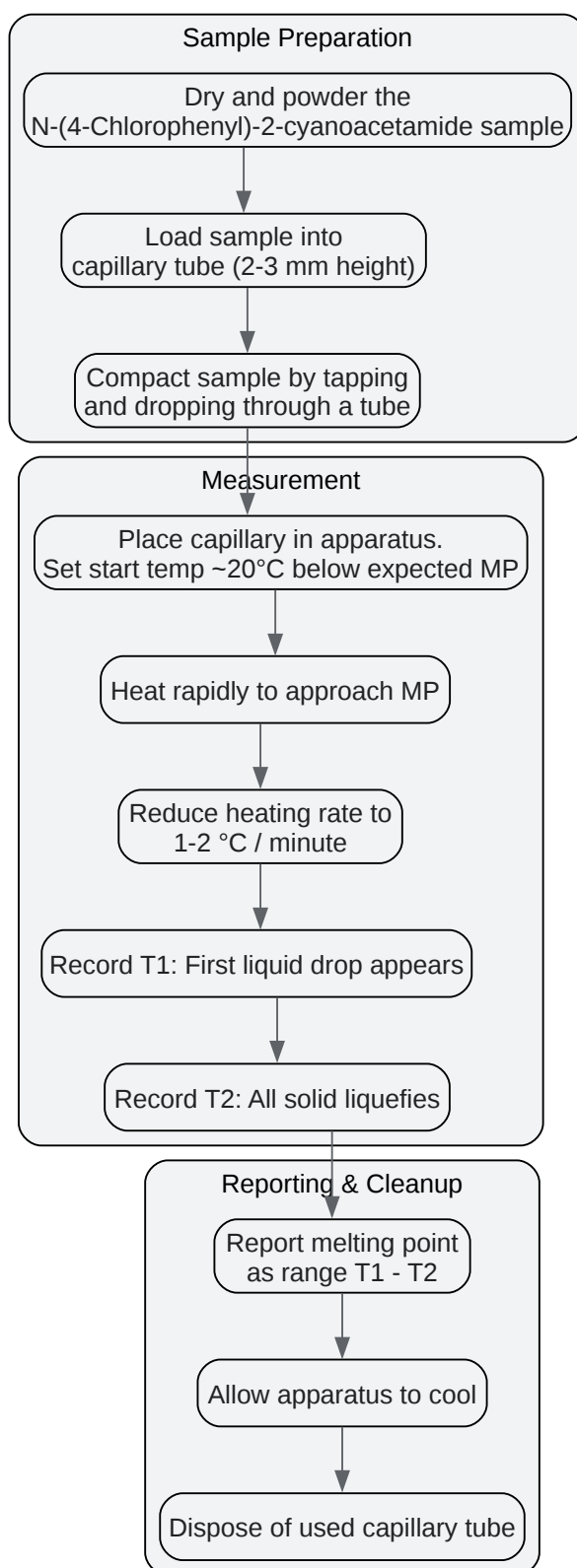
A small, finely powdered sample of the compound is packed into a thin-walled capillary tube and heated in a calibrated apparatus. The temperature is carefully monitored as the substance transitions from solid to liquid. The melting range is recorded from the temperature at which the first droplet of liquid appears to the temperature at which the entire sample becomes a clear liquid.[5]

Step-by-Step Protocol

- Sample Preparation:
 - Ensure the **N-(4-Chlorophenyl)-2-cyanoacetamide** sample is completely dry and finely powdered. If necessary, gently crush the crystals on a watch glass using a spatula.
 - Jab the open end of a capillary tube into the powder pile several times to introduce a small amount of the sample.[\[5\]](#)
 - Invert the tube and tap its sealed end gently on a hard surface to compact the powder. To ensure dense packing, drop the capillary tube, sealed-end down, through a long, vertical glass tube onto the benchtop.[\[6\]](#) The final packed sample height should be approximately 2-3 mm.
- Apparatus Setup (Digital Melting Point Apparatus, e.g., Mel-Temp):
 - Insert the packed capillary tube into the sample holder of the apparatus.[\[6\]](#)
 - If the approximate melting point is known (207-209 °C), set a starting temperature approximately 20°C below this value.[\[5\]](#)
 - Set a rapid heating rate (e.g., 10-15 °C/minute) to approach the expected melting point.
- Measurement:
 - Once the temperature is within 20°C of the expected melting point, reduce the heating rate significantly to 1-2 °C per minute.[\[5\]](#)
 - Causality: A slow heating rate is critical to ensure thermal equilibrium between the sample, the heating block, and the thermometer, yielding an accurate measurement.[\[5\]](#)
 - Observe the sample through the magnifying lens.
 - Record the temperature (T_1) at which the first droplet of liquid becomes visible.
 - Continue heating slowly and record the temperature (T_2) at which the last solid crystal melts completely into a transparent liquid.

- The melting point is reported as the range $T_1 - T_2$.
- Post-Measurement:
 - Allow the apparatus to cool sufficiently (at least 20°C below the melting point) before running another sample.[\[5\]](#)
 - Always use a fresh capillary tube for each new measurement, as chemical changes may have occurred in the previously melted sample.[\[5\]](#)

Workflow Diagram



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Caption: Workflow for Melting Point Determination.

Experimental Determination of Solubility

Solubility is fundamentally governed by the principle of "like dissolves like," where substances with similar polarities tend to be soluble in one another.^{[7][8]} The solubility of **N-(4-Chlorophenyl)-2-cyanoacetamide** will depend on the interplay between its polar amide and nitrile groups and its nonpolar chlorophenyl ring. Furthermore, its solubility in aqueous solutions can be influenced by pH if acidic or basic functional groups are present. This protocol outlines a systematic approach to qualitatively assess solubility in a range of common laboratory solvents.

Principle of Qualitative Solubility Testing

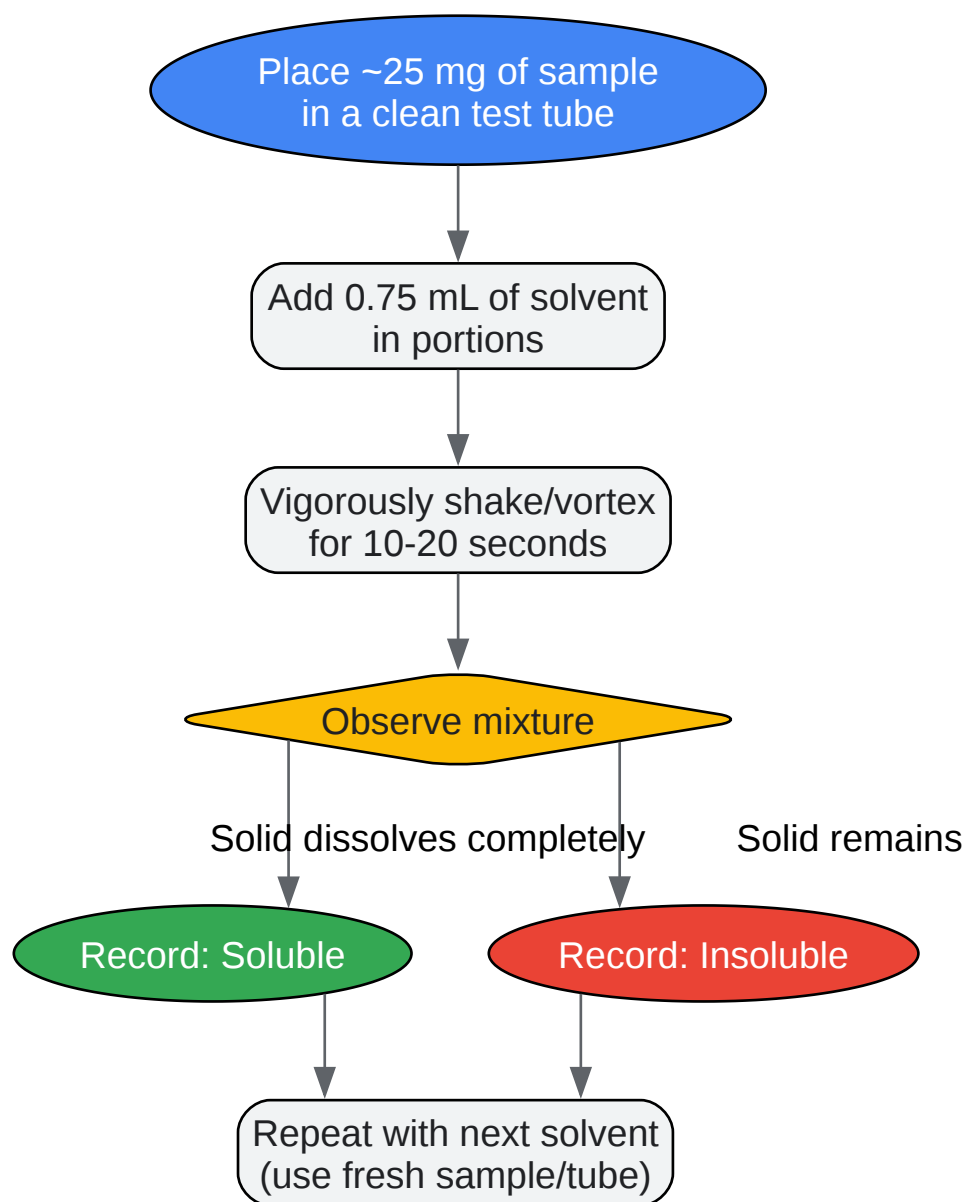
A small, measured amount of the solute (**N-(4-Chlorophenyl)-2-cyanoacetamide**) is added to a fixed volume of a solvent. The mixture is agitated, and the substance is classified as soluble if it dissolves completely, forming a single homogeneous phase. A common operational definition for "soluble" in such tests is the dissolution of approximately 25-30 mg of solute in 0.75-1.0 mL of solvent.^[9]

Step-by-Step Protocol

- General Procedure:
 - For each solvent, place approximately 25 mg of **N-(4-Chlorophenyl)-2-cyanoacetamide** into a clean, dry small test tube.
 - Add 0.75 mL of the chosen solvent in small portions (e.g., 3 x 0.25 mL).^[9]
 - After each addition, shake the test tube vigorously for 10-20 seconds.
 - Observe the mixture. If the solid dissolves completely, the compound is soluble in that solvent. If any solid remains, it is considered insoluble or sparingly soluble.
- Solvent Selection and Rationale:
 - Water (H₂O): To assess solubility in a highly polar, protic solvent. The presence of polar functional groups may impart some water solubility, but the nonpolar ring will likely limit it.
 - Diethyl Ether (CH₃CH₂OCH₂CH₃): A nonpolar solvent. Solubility in ether suggests the compound has significant nonpolar character.^[9]

- Ethanol ($\text{CH}_3\text{CH}_2\text{OH}$): A polar, protic solvent of intermediate polarity. It can engage in hydrogen bonding and is often a good solvent for compounds with mixed polarity.
- Acetone ($(\text{CH}_3)_2\text{C}=\text{O}$): A polar, aprotic solvent. It is a versatile solvent capable of dissolving many organic compounds.
- Toluene ($\text{C}_6\text{H}_5\text{CH}_3$): A nonpolar, aromatic solvent. Solubility here would indicate a predominantly nonpolar nature.
- 5% Aqueous Hydrochloric Acid (HCl): To test for the presence of a basic functional group (like an amine). If the compound dissolves in aqueous acid but not in water, it suggests the formation of a more soluble salt via protonation.[\[10\]](#)
- 5% Aqueous Sodium Hydroxide (NaOH): To test for an acidic functional group. The amide N-H is generally not acidic enough to react with NaOH, but this test is standard practice. Dissolution would indicate the formation of a soluble sodium salt.[\[9\]](#)
- Recording Observations:
 - Record results clearly in a table, noting "Soluble," "Sparingly Soluble," or "Insoluble" for each solvent.

Workflow Diagram



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Caption: Systematic Workflow for Qualitative Solubility Testing.

Safety Precautions

As with any chemical reagent, proper safety protocols must be observed when handling **N-(4-Chlorophenyl)-2-cyanoacetamide**. Based on available safety data, the compound presents several hazards.

- Hazard Statements:

- H302: Harmful if swallowed.[11]
- H315: Causes skin irritation.[11]
- H319: Causes serious eye irritation.[11]
- H335: May cause respiratory irritation.[11]
- Recommended Precautions:
 - Work in a well-ventilated area or a chemical fume hood to avoid inhaling dust.[12]
 - Wear appropriate personal protective equipment (PPE), including safety glasses or goggles, a lab coat, and chemical-resistant gloves.[11][12]
 - Avoid contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water.[12]
 - Wash hands thoroughly after handling.[11]

Always consult the most current Safety Data Sheet (SDS) for the specific material being used before commencing any experimental work.

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